using 1-(2-Chlorothiazol-5-yl)ethanone as a chemical intermediate

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Compound of Interest

Compound Name:	*1-(2-Chlorothiazol-5-yl)ethanone*
CAS No.:	*885229-41-4*
Cat. No.:	*B3030241*

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Application Note: Strategic Utilization of **1-(2-Chlorothiazol-5-yl)ethanone** in Medicinal Chemistry

Executive Summary

1-(2-Chlorothiazol-5-yl)ethanone (CAS: 134805-64-4) is a "privileged scaffold" in drug discovery, offering a rare combination of high reactivity and structural rigidity. Unlike simple heterocycles, this intermediate possesses two distinct orthogonal reactive sites: the electrophilic C-2 chlorine (susceptible to SNAr) and the C-5 acetyl group (open to condensation and oxidation).

This guide details the protocols for exploiting this duality to synthesize kinase inhibitors, antimicrobial agents, and neonicotinoid-like agrochemicals.[1]

Chemical Profile & Stability

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Property	Specification	Application Relevance
IUPAC Name	1-(2-chlorothiazol-5-yl)ethanone	Core scaffold identification
CAS No.	134805-64-4	Procurement verification
MW	161.61 g/mol	Fragment-based drug design (Low MW allows decoration)
Appearance	Off-white to pale yellow solid	Visual purity check (Darkening indicates decomposition)
Solubility	DMSO, DMF, MeOH, DCM	Compatible with standard organic synthesis
Storage	2-8°C, Inert atmosphere (Ar/N2)	Prevents hydrolysis of the C-Cl bond

Strategic Reactivity Map

The utility of **1-(2-Chlorothiazol-5-yl)ethanone** lies in its ability to serve as a "linchpin" molecule. The electron-withdrawing nature of the acetyl group at C-5 activates the chlorine at C-2, making it significantly more reactive toward nucleophiles than a standard chlorothiazole.

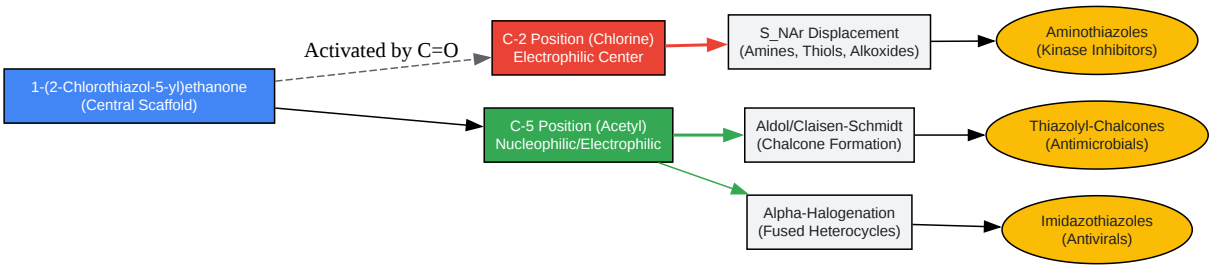

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Figure 1: Divergent synthesis pathways. The C-5 acetyl group activates the C-2 chlorine, facilitating library generation.

Application Protocol A: Synthesis of 2-Aminothiazole Libraries (Kinase Inhibitor Scaffolds)

Context: The 2-aminothiazole moiety is a pharmacophore found in drugs like Dasatinib. This protocol uses Nucleophilic Aromatic Substitution (SNAr) to displace the chlorine.[1]

Mechanism: The acetyl group at C-5 pulls electron density from the ring, lowering the energy of the transition state (Meisenheimer complex) and allowing displacement under milder conditions than unactivated chlorothiazoles.

Step-by-Step Protocol

Reagents:

- Substrate: **1-(2-Chlorothiazol-5-yl)ethanone** (1.0 eq)
- Nucleophile: Primary or Secondary Amine (e.g., Morpholine, Aniline derivatives) (1.2 eq)[1]
- Base: Potassium Carbonate (K_2CO_3) (2.0 eq) or Diisopropylethylamine (DIPEA)[1]
- Solvent: DMF (Dimethylformamide) or DMSO[1]

Procedure:

- Preparation: In a dry round-bottom flask, dissolve 1.0 mmol of **1-(2-Chlorothiazol-5-yl)ethanone** in 5 mL of anhydrous DMF.
- Addition: Add 2.0 mmol of anhydrous K_2CO_3. Stir for 5 minutes at Room Temperature (RT).
- Nucleophile Introduction: Add 1.2 mmol of the target amine dropwise.[1]
- Reaction:
  - Aliphatic Amines: Stir at 60°C for 2–4 hours.

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- Aromatic Amines: Heat to 90–100°C for 6–12 hours. Monitor via TLC (Hexane:EtOAc 3:1).[1]

- Workup: Pour the reaction mixture into 50 mL of ice-water. The product often precipitates.[1]
  - If Solid: Filter, wash with water, and dry.[1][2]
  - If Oily:[1] Extract with Ethyl Acetate (3x 20 mL), wash with brine, dry over Na_2SO_4, and concentrate.[1]

- Purification: Recrystallize from Ethanol or perform Flash Column Chromatography.

Validation Criteria:

- 1H NMR: Disappearance of the thiazole C-H singlet (if C-2 was protonated, though here it is Cl) is not applicable; instead, look for the upfield shift of the C-4 proton due to the electron-donating amine.

- MS: Observation of $[M+H]^+$ corresponding to the amino-substituted product.

Application Protocol B: Claisen-Schmidt Condensation (Antimicrobial Chalcones)

Context: Thiazolyl-chalcones exhibit potent antimicrobial and anticancer activity by interfering with microtubule polymerization. This protocol functionalizes the C-5 acetyl group.[3]

Step-by-Step Protocol

Reagents:

- Substrate: **1-(2-Chlorothiazol-5-yl)ethanone** (1.0 eq)

- Aldehyde: Substituted Benzaldehyde (e.g., 4-Fluorobenzaldehyde) (1.0 eq)[1]

- Base: NaOH (10% aq) or Piperidine (catalytic)[1]

- Solvent: Ethanol (EtOH)[1][4]

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Procedure:

- Dissolution: Dissolve 1.0 mmol of **1-(2-Chlorothiazol-5-yl)ethanone** and 1.0 mmol of the benzaldehyde in 10 mL of Ethanol.
- Catalysis: Add 0.5 mL of 10% NaOH solution dropwise at 0°C.
- Reaction: Allow the mixture to warm to RT and stir for 6–12 hours. A colored precipitate (yellow/orange) usually forms.[1]
- Quenching: Neutralize with dilute HCl if necessary (pH 7).
- Isolation: Filter the solid precipitate. Wash with cold ethanol and water.[1]
- Purification: Recrystallize from Ethanol/DMF mixtures.

Critical Note: If the C-2 chlorine is retained, it allows for subsequent SNAr modification, enabling the creation of "dual-warhead" drugs.[1]

Quality Control & Troubleshooting

Issue	Probable Cause	Corrective Action
Low Yield (SNAr)	Hydrolysis of C-Cl bond	Ensure reagents are dry; use anhydrous DMF. Avoid hydroxide bases if possible; use carbonate.[1]
Dark Product	Polymerization or Oxidation	Perform reaction under Nitrogen/Argon.[1] Limit heating time.
Incomplete Reaction	Deactivation by Acetyl	While Acetyl activates SNAr, steric bulk of the amine may hinder it.[1] Increase Temp to 120°C or use Microwave irradiation (150W, 10 min).

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